

Mechanistic Profiling of 5-(Furan-2-yl)thiazol-2-amine: A Technical Guide

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Compound of Interest

Compound Name: 5-(Furan-2-yl)thiazol-2-amine

Cat. No.: B12872884

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Executive Summary

The **5-(Furan-2-yl)thiazol-2-amine** core represents a "privileged scaffold" in medicinal chemistry, characterized by a thiazole ring substituted at the C5 position with a furan moiety and at the C2 position with a primary amine.^[1] This bi-heteroaryl system exhibits distinct electronic properties that allow it to participate in diverse biological interactions, most notably Type I Kinase Inhibition (specifically VEGFR-2) and GPCR Antagonism (Adenosine A2A).

This guide dissects three distinct mechanistic hypotheses:

- Primary MoA: ATP-competitive inhibition of receptor tyrosine kinases (VEGFR-2).^[1]
- Secondary MoA: Orthosteric antagonism of the Adenosine A2A receptor.^[1]
- Toxicological MoA: Metabolic bioactivation via furan ring opening (CYP450-mediated).^[1]

Chemical Identity & Pharmacophore Analysis

The scaffold functions as a rigid, planar connector that orients hydrogen bond donors and acceptors in a specific geometry suitable for binding deep hydrophobic pockets.^[1]

- H-Bond Donor/Acceptor: The C2-amine () acts as a critical H-bond donor, often interacting with the "hinge region" of kinase domains (e.g., Glu/Cys residues).[1] The thiazole nitrogen serves as an H-bond acceptor.[1]
- Lipophilic Interactions: The furan ring at C5 provides a lipophilic handle that can occupy the hydrophobic "gatekeeper" pocket in kinases or the orthosteric binding site in GPCRs.
- Electronic Conjugation: The direct linkage between the electron-rich furan and the electron-deficient thiazole creates a "push-pull" electronic system, enhancing -stacking interactions with aromatic residues (e.g., Phenylalanine, Tyrosine) in the binding site.[1]

Primary Hypothesis: VEGFR-2 Kinase Inhibition

Mechanism: Anti-angiogenesis via ATP-Competitive Inhibition.[1]

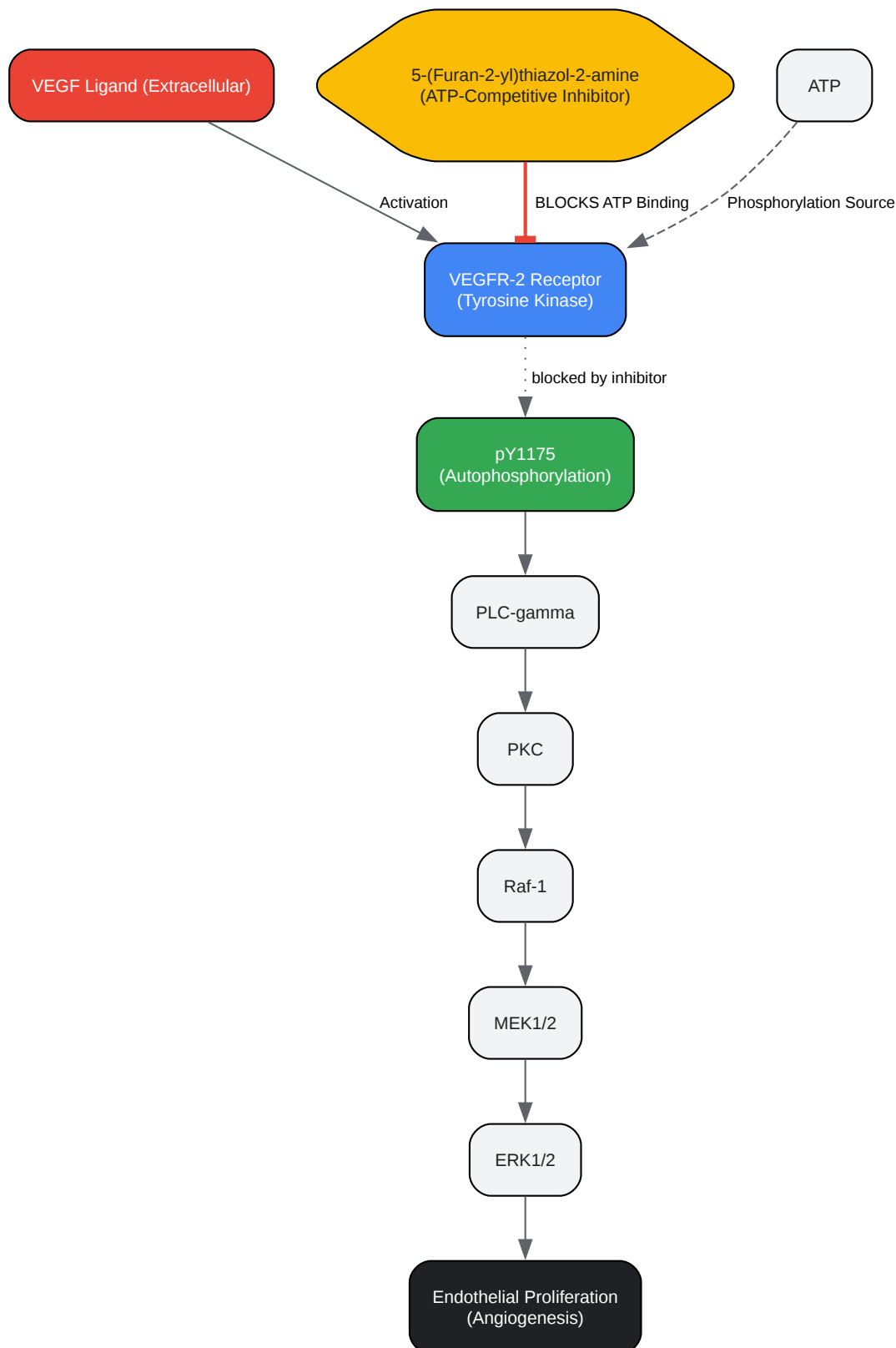
The most substantiated hypothesis for 5-(substituted)thiazol-2-amine derivatives is the inhibition of Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2).[1] This receptor is a primary driver of tumor angiogenesis.[1]

Mechanistic Causality[1]

- Binding Mode: The molecule functions as a Type I inhibitor, binding to the active conformation (DFG-in) of the kinase domain.
- Hinge Interaction: The C2-amino group and the thiazole nitrogen form a bidentate hydrogen bond network with the backbone residues of the kinase hinge region (typically Cys919 in VEGFR-2).[1]
- Hydrophobic Occupation: The C5-furan moiety extends into the hydrophobic back-pocket, displacing water molecules and stabilizing the inactive state of the kinase activation loop.[1]
- Signal Interruption: By blocking ATP binding, the compound prevents the autophosphorylation of tyrosine residues (Y1175), thereby halting the downstream Raf/MEK/ERK signaling cascade required for endothelial cell proliferation.

Visualization: VEGFR-2 Signaling Blockade

The following diagram illustrates the interruption of the angiogenic pathway.[1]



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Caption: Disruption of the VEGF-driven angiogenic cascade by competitive inhibition at the VEGFR-2 ATP-binding site.[1]

Secondary Hypothesis: Adenosine A2A Receptor Antagonism

Mechanism: Immune Checkpoint Blockade via GPCR Modulation.[1]

While the 4-(furan-2-yl) isomer is more classically associated with Adenosine A2A antagonism (e.g., ZM241385 analogs), the 5-(furan-2-yl) scaffold retains significant structural homology, making it a viable secondary hypothesis, particularly for derivatives with bulky substitutions on the amine.[1]

Mechanistic Logic[1]

- Orthosteric Blockade: The furan-thiazole core mimics the adenine ring of the endogenous ligand (adenosine).[1]
- π -Stacking: The planar heteroaromatic system intercalates between Phe168 and Glu169 in the A2A receptor binding pocket.[1]
- Functional Outcome: Antagonism of A2A receptors on T-cells prevents the accumulation of intracellular cAMP, thereby lifting the "brake" on the immune system and enhancing anti-tumor immunity.[1]

Toxicological Hypothesis: Metabolic Bioactivation

Mechanism: Furan Ring Opening (Covalent Binding).

A critical consideration for any furan-containing drug candidate is the potential for metabolic toxicity.[1]

- CYP450 Oxidation: Cytochrome P450 enzymes (specifically CYP2E1) can oxidize the furan ring to form a reactive cis-2-butene-1,4-dial (an unsaturated dicarbonyl).[1]

- **Protein Adduction:** This reactive intermediate acts as a Michael acceptor, covalently binding to nucleophilic residues (cysteine/lysine) on cellular proteins or DNA, potentially leading to hepatotoxicity or mutagenicity.[\[1\]](#)
- **Mitigation:** If this MoA is confirmed, medicinal chemistry optimization typically involves replacing the furan with a thiophene or phenyl ring to improve metabolic stability.[\[1\]](#)

Experimental Validation Protocols

To validate these hypotheses, the following self-validating experimental workflows are recommended.

Protocol A: Kinase Selectivity Profiling (Primary MoA)

Objective: Determine the IC₅₀ against VEGFR-2 and selectivity against a panel of kinases.[\[1\]](#)

- **Assay Platform:** FRET-based enzymatic assay (e.g., Z'-LYTE).
- **Reagents:** Recombinant VEGFR-2 kinase domain, FRET peptide substrate, ATP (at $10 \mu\text{M}$), Test Compound.
- **Workflow:**
 - Prepare 10-point dose-response curve of **5-(Furan-2-yl)thiazol-2-amine** (Start: $10 \mu\text{M}$).
 - Incubate Kinase + Substrate + Compound for 1 hour.[\[1\]](#)
 - Add ATP to initiate reaction.[\[1\]](#)
 - Stop reaction and measure Fluorescence Emission Ratio (Coumarin/Fluorescein).
- **Validation Criteria:** A valid hit must show dose-dependent inhibition with Hill slope -1.0 . Staurosporine is used as a positive control.[\[1\]](#)

Protocol B: Radioligand Binding Assay (Secondary MoA)

Objective: Confirm affinity for Adenosine A2A receptor.[\[2\]](#)

- Membrane Prep: HEK293 cells overexpressing human A2A receptor.[\[1\]](#)
- Radioligand:
 - ZM241385 (High affinity antagonist).[\[1\]](#)
- Workflow:
 - Incubate membranes with
 - ZM241385 (2 nM) and Test Compound (10 M) for 90 min at 25°C.[\[1\]](#)
 - Terminate by rapid filtration through GF/B filters.[\[1\]](#)
 - Measure radioactivity via liquid scintillation counting.[\[1\]](#)
- Data Analysis: Calculate
 - using the Cheng-Prusoff equation.[\[1\]](#)
 - displacement at 10
 - M warrants a full
 - determination.[\[1\]](#)

Protocol C: Reactive Metabolite Trapping (Tox MoA)

Objective: Assess furan bioactivation potential.

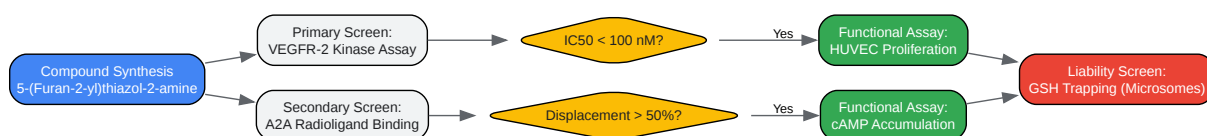
- System: Human Liver Microsomes (HLM) + NADPH.[\[1\]](#)
- Trapping Agent: Glutathione (GSH) or Potassium Cyanide (KCN).

- Workflow:
 - Incubate Compound (10 M) with HLM + NADPH + GSH (5 mM).
 - Quench with acetonitrile after 60 mins.
 - Analyze supernatant via LC-MS/MS.^[1]
- Readout: Search for Mass Shift of +307 Da (GSH adduct) on the parent ion. Presence confirms reactive intermediate formation.^[1]

Summary of Experimental Data Expectations

Experiment	Metric	Successful Validation Criteria
VEGFR-2 Kinase Assay		(Potent Inhibition)
A2A Binding Assay		(Moderate Affinity)
GSH Trapping	Adduct Area	of Parent (Metabolically Stable)
Cell Viability (HUVEC)		Correlation with Kinase

Experimental Logic Workflow



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Caption: Decision tree for validating the primary kinase hypothesis vs. the secondary GPCR hypothesis before toxicity screening.

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